

# How to prepare CCI-006 stock solutions and working concentrations.

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## Compound of Interest

Compound Name: CCI-006

Cat. No.: B15578913

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## Application Notes and Protocols: Preparation of CCI-006 Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock and working solutions of **CCI-006**, a selective inhibitor of mitochondrial respiration. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Compound Information

Property	Value	Source
Molecular Weight	332.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow to yellow solid	<a href="#">[1]</a>
Primary Indication	Selective inhibitor and chemosensitizer of MLL-rearranged leukemia cells	<a href="#">[1]</a> <a href="#">[2]</a>

## Solubility and Storage

Proper storage and handling of **CCI-006** are essential to maintain its stability and activity.

Form	Storage Temperature	Duration	Recommendations
Solid Powder	-20°C	3 years	Protect from light and moisture. Store in a tightly sealed, light-resistant container, preferably in a desiccator.
4°C	2 years	For short-term storage.	
In Solvent (Stock Solution)	-80°C	6 months	Aliquot into single-use volumes to minimize freeze-thaw cycles.[1]
-20°C	1 month	For short-term storage of working solutions. [1][2]	

Solubility: **CCI-006** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of  $\geq 83.33$  mg/mL (250.74 mM).[1] It is recommended to use newly opened, anhydrous DMSO to ensure maximum solubility.[1]

## Experimental Protocols

### Preparation of CCI-006 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **CCI-006** in DMSO.

Materials:

- **CCI-006** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated balance
- Vortex mixer

#### Procedure:

- Weighing **CCI-006**: Accurately weigh out a desired amount of **CCI-006** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.32 mg of **CCI-006**.
  - Calculation:  $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 332.33 \text{ g/mol} / 1000 = 3.32 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the weighed **CCI-006** powder. In this example, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **CCI-006** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-resistant, and tightly sealed vials. Store the aliquots at -80°C for long-term storage.

## Preparation of CCI-006 Working Concentrations for In Vitro Assays

This protocol outlines the dilution of the 10 mM stock solution to a final working concentration for use in cell-based assays (e.g., 10 µM).

#### Materials:

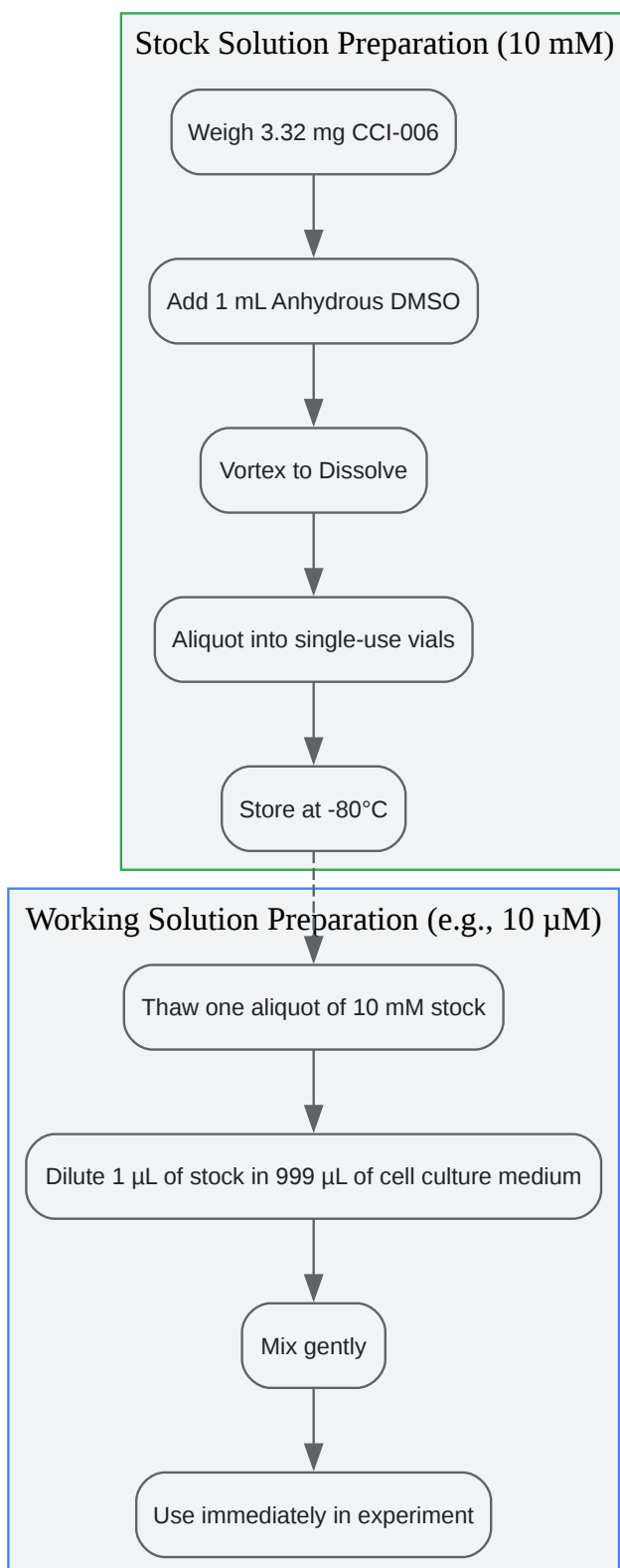
- 10 mM **CCI-006** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes

#### Procedure:

- Serial Dilution: Perform a serial dilution of the 10 mM stock solution in cell culture medium to achieve the desired final concentration. For a final concentration of 10  $\mu$ M in a final volume of 1 mL of cell culture, a 1:1000 dilution is required.
- Example Dilution for 10  $\mu$ M:
  - Add 1  $\mu$ L of the 10 mM **CCI-006** stock solution to 999  $\mu$ L of cell culture medium.
  - Mix thoroughly by gentle pipetting or brief vortexing.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **CCI-006**) to the cell culture medium. In this example, add 1  $\mu$ L of DMSO to 999  $\mu$ L of medium.
- Immediate Use: Use the freshly prepared working solutions immediately for your experiments.

## Visualization of Protocols and Pathways

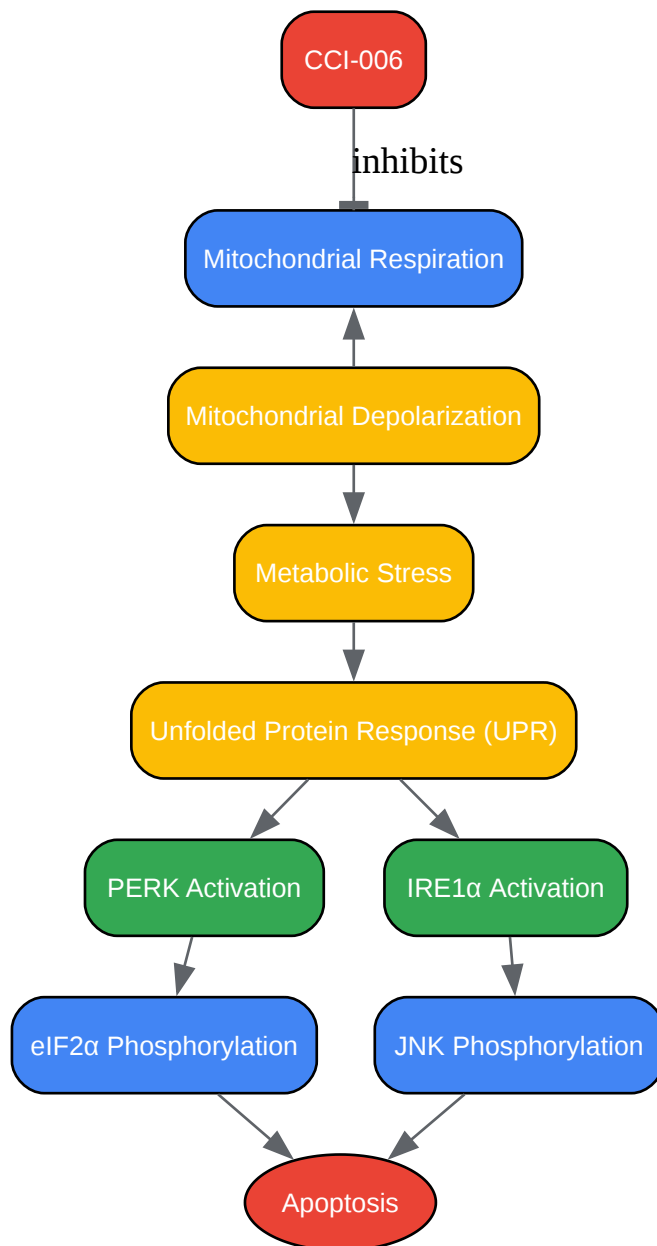
### Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **CCI-006** stock and working solutions.

## Simplified Signaling Pathway of CCI-006 Action



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Caption: **CCI-006** induces apoptosis via mitochondrial dysfunction and the UPR.[3]

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## References

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